

An In-Depth Technical Guide to Metoclopramide Dihydrochloride: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metoclopramide Dihydrochloride

Cat. No.: B1196326

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metoclopramide dihydrochloride is a pharmaceutical agent widely recognized for its prokinetic and antiemetic properties. It is the dihydrochloride salt of metoclopramide, a substituted benzamide that modulates gastrointestinal motility and alleviates nausea and vomiting through its interaction with dopaminergic and serotonergic receptors. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mechanism of action of **metoclopramide dihydrochloride**, along with detailed experimental protocols for its characterization.

Chemical Structure and Identification

Metoclopramide dihydrochloride is the salt formed from metoclopramide and two equivalents of hydrochloric acid. The chemical structure consists of a substituted benzamide core with a diethylaminoethyl side chain.

Chemical Structure of **Metoclopramide Dihydrochloride**:

Table 1: Chemical Identification of **Metoclopramide Dihydrochloride**^{[1][2]}

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 4-amino-5-chloro-N-[2-(diethylamino)ethyl]-2-methoxybenzamide; dihydrochloride[1] |
| CAS Number | 2576-84-3[1][2] |
| Molecular Formula | C ₁₄ H ₂₄ Cl ₃ N ₃ O ₂ [1] |
| Molecular Weight | 372.7 g/mol [1] |

Physicochemical Properties

The physicochemical properties of **metoclopramide dihydrochloride** are crucial for its formulation, delivery, and pharmacokinetic profile.

Table 2: Physicochemical Properties of Metoclopramide and its Salts

| Property | Value | Form |
|-----------------------|--|--|
| Melting Point | 134-135 °C to 182-188 °C (range reported) | Dihydrochloride / Monohydrochloride |
| Solubility | Freely soluble in water; Soluble in ethanol | Hydrochloride |
| pKa (Strongest Basic) | 9.04 - 9.27 | Metoclopramide |
| LogP | 2.667 | Metoclopramide |

Note: Data for melting point and solubility often refer to metoclopramide hydrochloride or its monohydrate form due to their common use in pharmaceutical preparations. The dihydrochloride form is expected to have high water solubility.

Mechanism of Action and Signaling Pathways

Metoclopramide exerts its pharmacological effects through a multi-faceted mechanism involving antagonism of dopamine D₂ receptors and serotonin 5-HT₃ receptors, and agonism of serotonin 5-HT₄ receptors.[1][3][4]

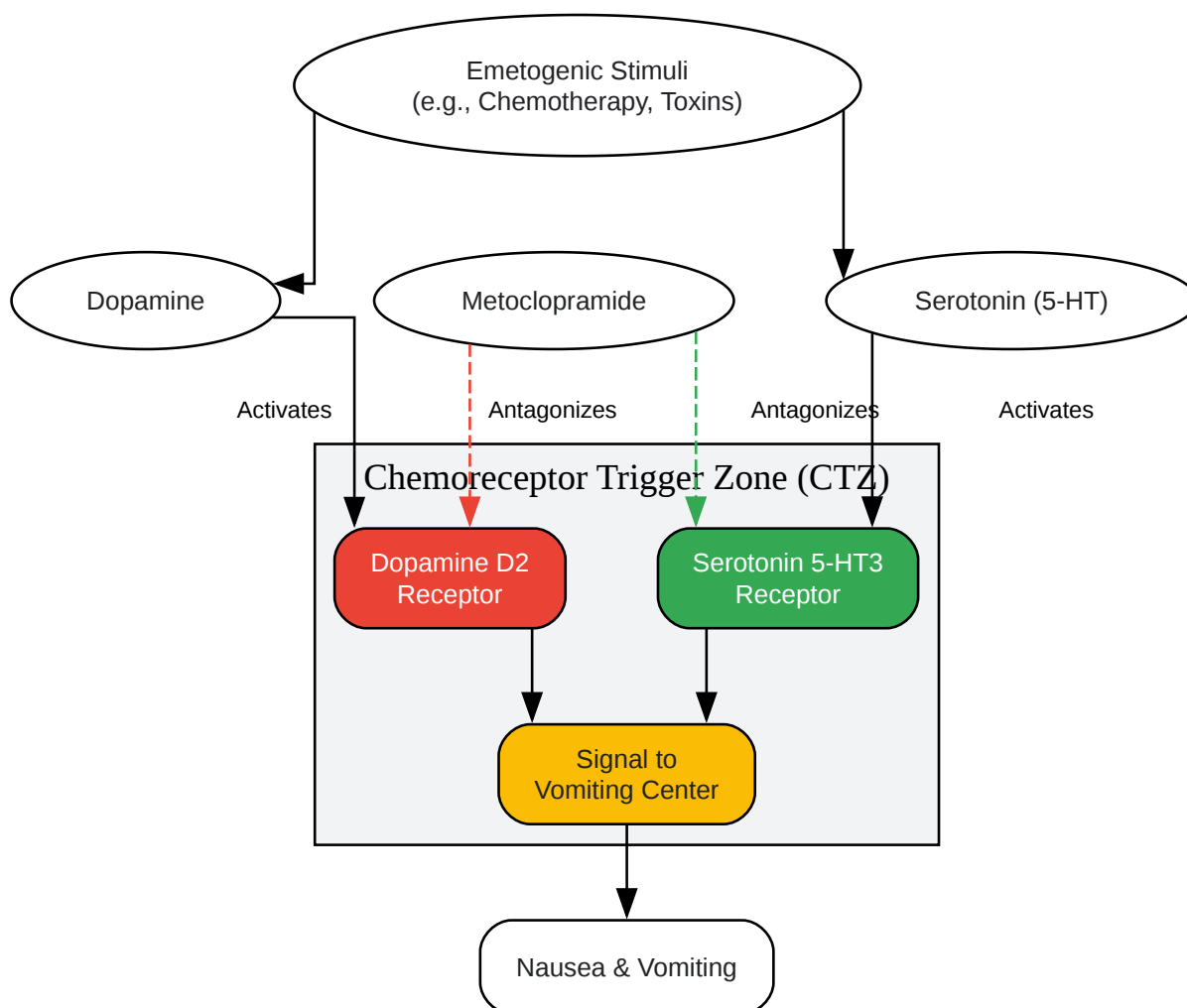
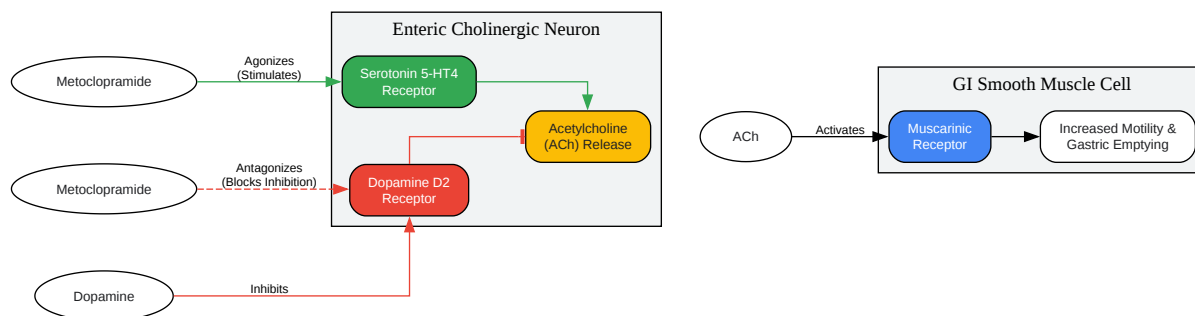
Antiemetic Effect

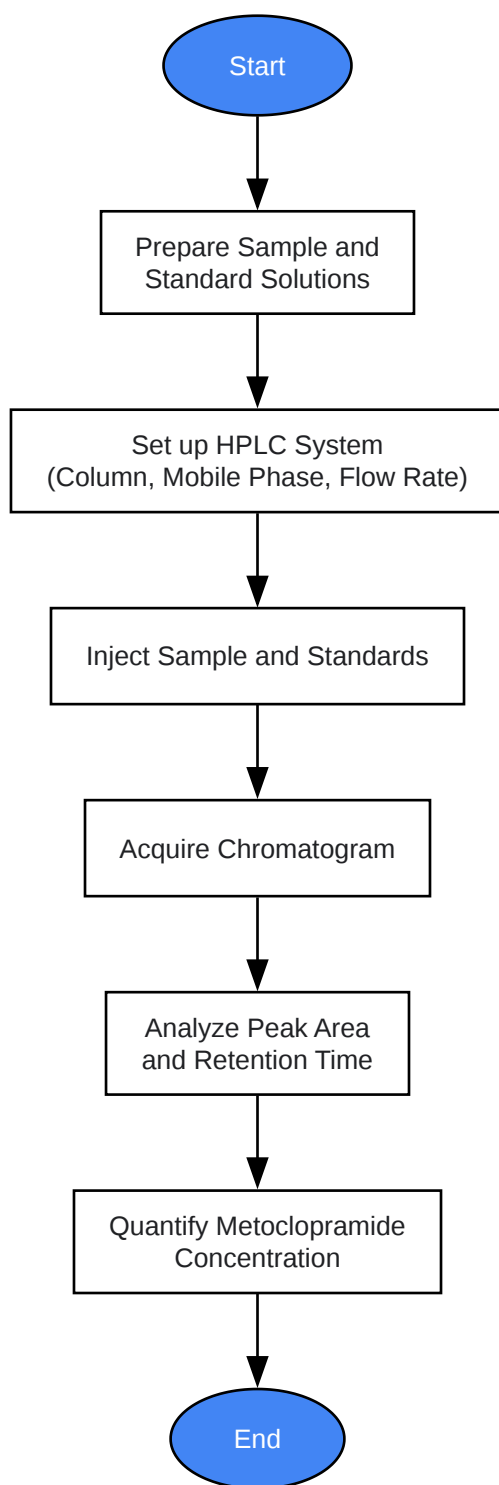
The antiemetic action is primarily mediated by the blockade of D₂ and 5-HT₃ receptors in the chemoreceptor trigger zone (CTZ) of the brainstem.^{[1][3][4]} This inhibition prevents the signaling cascade that leads to nausea and vomiting.

Prokinetic Effect

The gastroprokinetic effects of metoclopramide arise from its actions in the upper gastrointestinal tract. By antagonizing D₂ receptors, it counteracts the inhibitory effect of dopamine on cholinergic neurons in the myenteric plexus, leading to increased acetylcholine release.^{[4][5]} Furthermore, its agonist activity at 5-HT₄ receptors on enteric neurons also promotes acetylcholine release, enhancing gastric motility and accelerating gastric emptying.^{[4][5]}

Signaling Pathway of Metoclopramide's Prokinetic Action





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [ijpsonline.com](#) [[ijpsonline.com](#)]
- 2. [jneonatalurg.com](#) [[jneonatalurg.com](#)]
- 3. [ijpsonline.com](#) [[ijpsonline.com](#)]
- 4. [lcms.cz](#) [[lcms.cz](#)]
- 5. [tandfonline.com](#) [[tandfonline.com](#)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Metoclopramide Dihydrochloride: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1196326#chemical-structure-and-properties-of-metoclopramide-dihydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com